

# Essential Safety and Logistics for Handling Pigment Red 146

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pigment Red 146*

Cat. No.: *B035983*

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For laboratory professionals engaged in research and development, ensuring safety during the handling of chemical compounds is paramount. This document provides comprehensive, procedural guidance for the safe handling and disposal of **Pigment Red 146**, designed to be an immediate and essential resource for operational safety.

## Hazard Identification and Personal Protective Equipment (PPE)

**Pigment Red 146** is a synthetic organic pigment.<sup>[1]</sup> While generally considered to have low acute toxicity, it can cause irritation to the eyes, skin, and respiratory tract, particularly in its powdered form due to the potential for dust formation.<sup>[1][2]</sup> Ingestion may also be harmful.<sup>[2]</sup> Adherence to appropriate safety protocols is crucial to minimize exposure.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[3]	Protects against airborne dust particles that can cause eye irritation.[2][4]
Skin Protection	Impermeable gloves (e.g., nitrile rubber) and a lab coat or impervious clothing.[3][5][6]	Prevents skin contact, which may lead to irritation in sensitive individuals.[2]
Respiratory Protection	A NIOSH-approved dust mask or a half-mask respirator with a particulate filter.[4][6][7]	Minimizes the inhalation of fine pigment dust, which can irritate the respiratory tract.[1][2]

## Operational Plan for Safe Handling

A systematic approach to handling **Pigment Red 146** will mitigate the risks of exposure and contamination.

### Step-by-Step Handling Protocol:

- Preparation:
  - Ensure a well-ventilated work area, preferably a chemical fume hood or a space with local exhaust ventilation.[2][5]
  - Confirm that an eyewash station and safety shower are readily accessible.[2]
  - Cover the work surface with absorbent, disposable material.
  - Don all required PPE before handling the pigment.[8]
- Weighing and Dispensing:
  - Handle **Pigment Red 146** as a powder.
  - Minimize dust generation by opening containers carefully and avoiding rapid movements. [2][4]

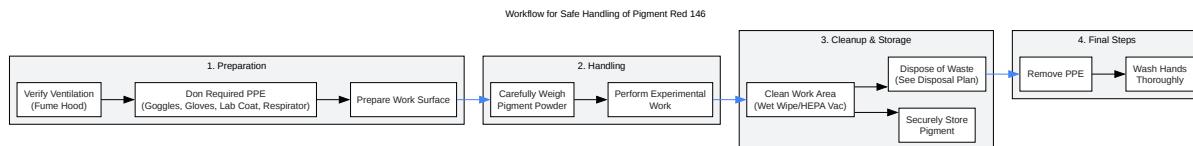
- Use a dedicated scoop or spatula for transferring the pigment.
- Weigh the pigment in a draft-shielded balance or within a fume hood to contain any airborne particles.

- In-Use:
  - Keep the container tightly closed when not in use.[2][9]
  - Avoid eating, drinking, or smoking in the laboratory area.[10]
  - If creating a solution or suspension, add the pigment powder to the liquid slowly to prevent splashing and aerosolization.
- Post-Handling:
  - Thoroughly clean the work area using a wet wipe or a HEPA-filtered vacuum. Do not use dry sweeping methods.[2][6]
  - Wipe down the exterior of the pigment container before returning it to storage.
  - Remove PPE in the correct order to avoid cross-contamination, and wash hands thoroughly with soap and water.[10]

## Chemical and Physical Properties

Property	Value
Chemical Formula	<chem>C33H27ClN4O6</chem> [2]
Molecular Weight	611.04 g/mol [2][5]
Appearance	Red Powder[2][9]
Odor	Odorless[2][9]
Solubility in Water	Insoluble[6][9]
Density	~1.41 g/cm <sup>3</sup> [9]

# Safe Handling Workflow



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Address: 3281 E Guasti Rd  
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